

Dimethyl Tetradecanedioate: A Technical Guide to Safety and Hazards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl tetradecanedioate

Cat. No.: B1583837

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a technical audience and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

Executive Summary

Dimethyl tetradecanedioate (CAS No. 5024-21-5) is a long-chain aliphatic diester with applications in organic synthesis and as a potential intermediate in various industries, including pharmaceuticals and cosmetics.^[1] While specific toxicological data for this compound is limited, information from its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification and data on analogous long-chain esters indicate that it should be handled with care. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.^[2] This guide provides a comprehensive overview of the known safety information, summarizes key data, and outlines recommended handling procedures and a potential metabolic pathway based on related compounds.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Dimethyl tetradecanedioate** is presented in Table 1. This information is crucial for understanding its behavior under various experimental and storage conditions.

Property	Value	Reference(s)
Molecular Formula	C16H30O4	[3]
Molecular Weight	286.41 g/mol	[3]
CAS Number	5024-21-5	[3]
Appearance	White to almost white powder or crystal	[1]
Melting Point	43 °C (lit.)	[1]
Boiling Point	196 °C / 10 mmHg	[1]
Flash Point	146.4 °C	[1]
Density	0.955 ± 0.06 g/cm ³ (Predicted)	[1]
Water Solubility	Practically insoluble	[4]
Solubility in Organic Solvents	Soluble in alcohols, ethers, and hydrocarbons	[4]

Hazard Identification and Classification

Dimethyl tetradecanedioate is classified under the GHS as an irritant. The aggregated GHS information from multiple notifications to the ECHA C&L Inventory indicates the following hazard statements.[2] It is important to note that a small percentage of notifications (7.7%) did not classify the chemical as hazardous, which may be due to impurities or other factors.[2]

Hazard Class	GHS Hazard Statement	Percentage of Notifications
Skin Corrosion/Irritation	H315: Causes skin irritation	84.6%
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	92.3%
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	84.6%

Toxicological Information

A comprehensive review of available literature reveals a significant lack of specific quantitative toxicological data for **Dimethyl tetradecanedioate**, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values. Safety assessments are therefore primarily based on GHS classifications and data from structurally similar long-chain aliphatic diesters.

For many long-chain alkyl esters, dermal absorption is predicted to be low.^[4] However, direct contact can lead to irritation.

Experimental Protocols (Generalized)

Due to the absence of specific published experimental studies for **Dimethyl tetradecanedioate**, this section provides generalized methodologies for assessing the key hazards identified.

Skin Irritation Assessment (In Vitro)

A common in vitro method for assessing skin irritation is the Reconstructed Human Epidermis (RhE) Test, following OECD Test Guideline 439.

- Principle: The test chemical is applied topically to a three-dimensional human epidermis model. Cell viability is then measured, typically by MTT assay, to determine the level of cytotoxicity, which correlates with skin irritation potential.
- Methodology:
 - Prepare the RhE tissue cultures according to the manufacturer's instructions.
 - Apply a defined amount of **Dimethyl tetradecanedioate** (or a suitable dilution in a non-irritating solvent) to the surface of the epidermis.
 - Include positive and negative controls in the assay.
 - After a specific exposure period, the test chemical is removed, and the tissues are rinsed.
 - The tissues are incubated with MTT solution, which is converted to a colored formazan product by viable cells.

- The amount of formazan is quantified spectrophotometrically, and cell viability is calculated relative to the negative control. A reduction in viability below a certain threshold indicates irritation potential.

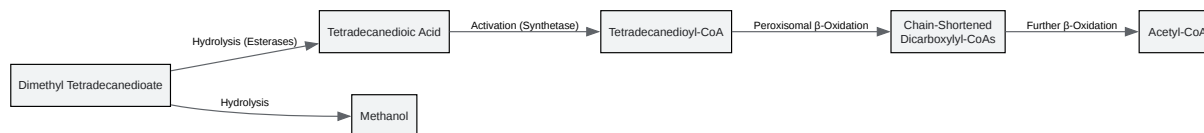
Eye Irritation Assessment (In Vitro)

The Bovine Corneal Opacity and Permeability (BCOP) test, following OECD Test Guideline 437, is a widely used in vitro method.

- Principle: This test uses isolated bovine corneas to assess the potential of a substance to cause corneal damage. Opacity and permeability of the cornea are measured after exposure to the test chemical.
- Methodology:
 - Freshly isolated bovine corneas are mounted in special holders.
 - **Dimethyl tetradecanedioate** is applied to the epithelial surface of the cornea for a defined period.
 - After exposure, the cornea is rinsed, and corneal opacity is measured using an opacitometer.
 - Corneal permeability is assessed by measuring the amount of fluorescein dye that passes through the cornea.
 - The opacity and permeability scores are used to calculate an in vitro irritancy score, which predicts the in vivo eye irritation potential.

Potential Metabolic Pathway

While no specific studies on the metabolism of **Dimethyl tetradecanedioate** were identified, the metabolism of long-chain dicarboxylic acids (the hydrolyzed form of the ester) has been studied. These compounds are known to undergo peroxisomal β -oxidation.^{[1][2]} This suggests a likely metabolic pathway for **Dimethyl tetradecanedioate** following hydrolysis.



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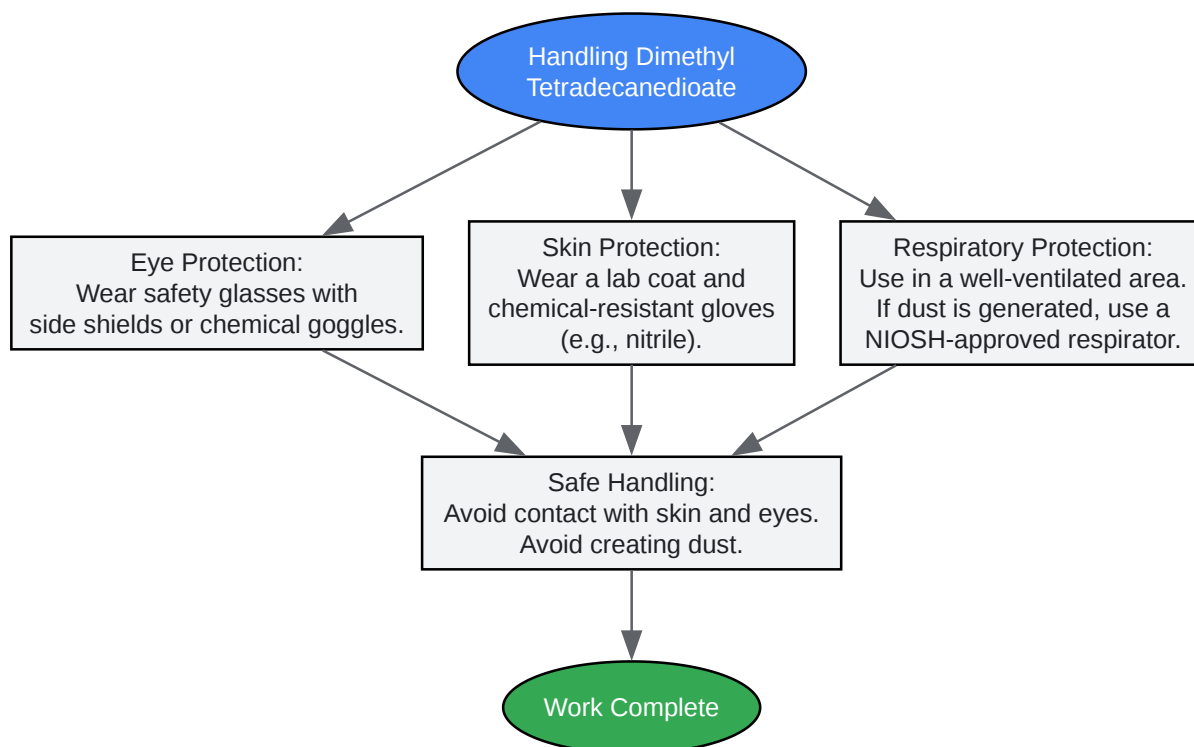
Potential metabolic pathway of **Dimethyl tetradecanedioate**.

Safe Handling and Storage

Adherence to standard laboratory safety protocols is essential when handling **Dimethyl tetradecanedioate**.

Personal Protective Equipment (PPE)

A general workflow for selecting and using appropriate PPE is outlined below.



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Personal Protective Equipment workflow.

Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water. If irritation persists, seek medical attention.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Conclusion

Dimethyl tetradecanedioate is a chemical that presents moderate hazards, primarily as a skin, eye, and respiratory irritant. The lack of comprehensive toxicological data necessitates a cautious approach, and handling should always be performed in accordance with the information provided in the supplier's Safety Data Sheet and established laboratory safety practices. The use of appropriate personal protective equipment and adherence to proper storage and handling guidelines are critical to minimize the risk of exposure. Further research into the specific toxicological profile of this compound is warranted to provide a more complete safety assessment.

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References

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